

Essential Safety and Logistical Information for Handling Procyanidin C1

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Compound of Interest

Compound Name: Procyanidin C1

Cat. No.: B1209222

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **Procyanidin C1**, a polyphenolic compound of interest for its potential therapeutic properties. Adherence to these procedural steps will minimize risk and ensure proper disposal, fostering a culture of safety and responsibility in your laboratory. While **Procyanidin C1** is not classified as a hazardous substance under the Globally Harmonized System (GHS), its toxicological properties have not been exhaustively investigated, warranting a cautious approach.^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Procyanidin C1** to prevent direct contact and inhalation.

PPE Category	Recommended Equipment	Specifications & Best Practices
Eye Protection	Safety glasses with side-shields or safety goggles	Should conform to EN 166 (EU) or ANSI Z87.1 (US) standards. Always wear when handling Procyanidin C1 in solid or solution form. [1]
Hand Protection	Compatible chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended for handling fine chemicals. [1] Always inspect gloves for tears or holes before use and wash hands after removal.
Body Protection	Laboratory coat	A standard lab coat should be worn to protect skin and personal clothing from potential splashes or spills. [1]
Respiratory Protection	NIOSH-approved respirator (if applicable)	Generally not required for small quantities under well-ventilated conditions. A respirator is recommended if dust may be generated or when working in an area with poor ventilation. [1]

Operational Plan for Safe Handling

This step-by-step guide outlines the procedure for safely handling **Procyanidin C1** from reception to use in experiments.

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any damage or leaks.

- Store the container in a cool, well-ventilated area, with a recommended temperature of -20°C for long-term stability.[2]
- Keep the container tightly sealed and protected from light.[3]
- Preparation for Use:
 - Work in a well-ventilated area, such as a chemical fume hood, especially when handling the solid form to avoid dust generation.
 - Before handling, ensure all necessary PPE is correctly worn.
 - Have an accessible safety shower and eye wash station nearby.[3]
- Weighing and Solution Preparation:
 - **Procyanidin C1** is a crystalline solid.[2] When weighing, do so in a fume hood to minimize inhalation of any fine particles.
 - To prepare a stock solution, **Procyanidin C1** is soluble in organic solvents such as ethanol, DMSO, and dimethylformamide at approximately 30 mg/mL.[2] These solvents should be purged with an inert gas.
 - For aqueous solutions, **Procyanidin C1** is soluble in PBS (pH 7.2) at approximately 10 mg/mL.[2] It is not recommended to store aqueous solutions for more than one day.[2]
- Experimental Use:
 - When using **Procyanidin C1** in experiments, handle all solutions with care to avoid splashes and aerosol formation.
 - Avoid contact with skin and eyes.[3]
 - After handling, wash hands and any exposed skin thoroughly with soap and water.

Disposal Plan

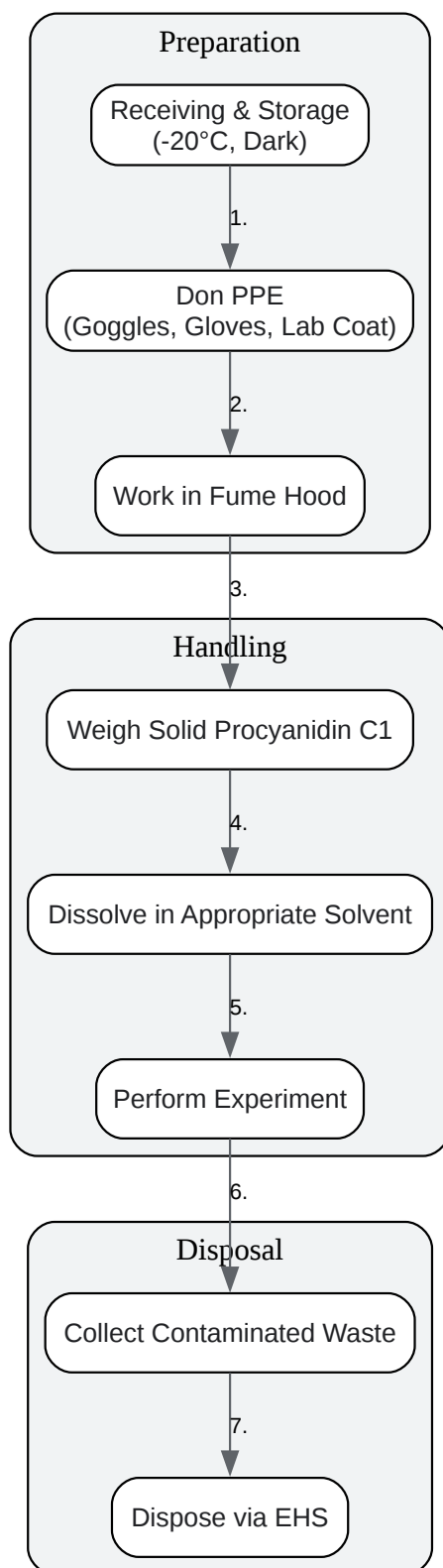
Proper disposal of **Procyanidin C1** and its containers is crucial to prevent environmental contamination.

- Waste Collection:
 - Collect all waste materials, including unused **Procyanidin C1**, contaminated solutions, and disposable labware (e.g., pipette tips, gloves), in a designated and clearly labeled hazardous waste container.
 - Do not dispose of **Procyanidin C1** down the drain or in regular trash.[3]
- Container Disposal:
 - Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected as hazardous waste.
 - Once decontaminated, the container can be disposed of according to institutional guidelines.
- Waste Disposal:
 - Dispose of the hazardous waste container through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal company.
 - Follow all local, state, and federal regulations for chemical waste disposal.

Physical and Chemical Properties

Property	Value
Chemical Formula	C ₄₅ H ₃₈ O ₁₈
Molecular Weight	866.8 g/mol
Appearance	Crystalline solid[2]
Purity	≥98%[2]
UV/Vis Maximum	λ _{max} : 282 nm[2]
Solubility	DMF: 30 mg/mlDMSO: 30 mg/mlEthanol: 30 mg/mlPBS (pH 7.2): 10 mg/ml[2]
Storage Temperature	-20°C[2]
CAS Number	37064-30-5

Experimental Workflow



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Caption: Workflow for the safe handling of **Procyanidin C1**.

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